

safety precautions for handling magnesium bromide

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Compound of Interest

Compound Name: *Magnesium;bromide*

Cat. No.: *B13915299*

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Magnesium Bromide Technical Support Center

This guide provides essential safety information, troubleshooting, and frequently asked questions for handling magnesium bromide in a research environment.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with magnesium bromide?

A1: Magnesium bromide is classified as a skin and serious eye irritant.[1][2] It can cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[3][4] It is also hygroscopic, meaning it readily absorbs moisture from the air.[5]

Q2: What personal protective equipment (PPE) is required when handling magnesium bromide?

A2: When handling magnesium bromide, you must wear protective gloves, protective clothing, and eye protection, such as chemical safety goggles or glasses with side shields.[1][3][5] For situations with potential for dust formation, a NIOSH-approved respirator should be used.[3] All handling of this chemical should ideally be done within a chemical fume hood.[3]

Q3: How should I properly store magnesium bromide?

A3: Magnesium bromide should be stored in a tightly closed container in a cool, dry, and well-ventilated area.[5][6][7] It is deliquescent and hygroscopic, so it's crucial to protect it from

moisture.[1][5] Store it away from strong oxidizing agents.[1][3]

Q4: What should I do in case of a magnesium bromide spill?

A4: In the event of a spill, you should first ensure the area is well-ventilated.[1] Wearing appropriate personal protective equipment, sweep up the spilled material, taking care to avoid generating dust.[3][5] The collected material should be placed in a sealed container for disposal.[1] After the material has been collected, the spill site should be thoroughly washed.[1]

Q5: What are the signs of exposure to magnesium bromide?

A5: Acute effects of exposure can include irritation to the skin and eyes.[1] If ingested, it may cause stomach pains, vomiting, and diarrhea.[1] Inhalation can lead to respiratory tract irritation.[5]

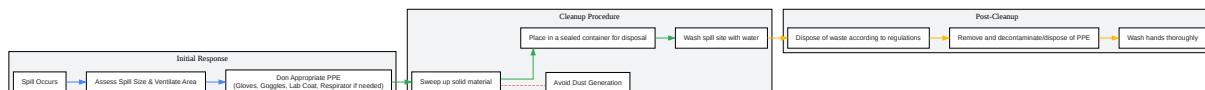
Troubleshooting Guide

Issue	Possible Cause	Solution
Caking or clumping of magnesium bromide powder	Exposure to moisture due to its hygroscopic and deliquescent nature.[1][5]	Ensure the container is always tightly sealed when not in use. Store in a desiccator or a dry box if available.
Skin or eye irritation after handling	Direct contact with the chemical.	Immediately flush the affected skin or eyes with copious amounts of water for at least 15 minutes.[3][5] For eye contact, remove contact lenses if present and easy to do so.[1] Seek medical attention if irritation persists.[1][5]
Respiratory irritation	Inhalation of magnesium bromide dust.	Move to an area with fresh air immediately.[5][6] If breathing is difficult, administer oxygen. [5][6] Seek medical attention. [5]

Quantitative Data Summary

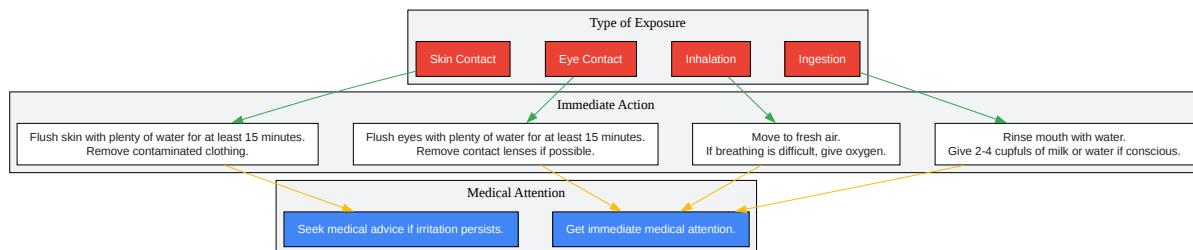
Property	Value	Source
Molecular Formula	MgBr ₂ ·6H ₂ O	[5]
Molecular Weight	292.21 g/mol	[5]
Appearance	Colorless crystals	[1]
Odor	Odorless	[1]
Melting Point	165 °C (decomposes)	[5]
Specific Gravity	2.00 g/cm ³	[5]
Solubility	Soluble in water, slightly soluble in alcohol.	[1]

Experimental Workflows & Logical Relationships



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Caption: Workflow for handling a magnesium bromide spill.

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Caption: First aid procedures for magnesium bromide exposure.

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References

- 1. Magnesium Bromide SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 2. fishersci.com [fishersci.com]
- 3. prochemonline.com [prochemonline.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. dept.harpercollege.edu [dept.harpercollege.edu]
- 6. echemi.com [echemi.com]
- 7. fishersci.com [fishersci.com]

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